

# A-130C: A Case of Mistaken Identity in Drug Development

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## Compound of Interest

Compound Name: A-130C

Cat. No.: B1666379

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Initial searches for a therapeutic agent designated "**A-130C**" have yielded no results within the scientific and drug development literature. Instead, extensive documentation points to the Lockheed AC-130, a military aircraft. This indicates a likely misidentification of the subject of interest.

While the requested in-depth technical guide on the history and development of a compound named **A-130C** cannot be provided, this situation highlights a critical aspect of scientific and pharmaceutical research: the precise and unambiguous identification of chemical and biological entities. The rigorous naming conventions and database registrations for therapeutic candidates are designed to prevent exactly this type of confusion.

For researchers, scientists, and drug development professionals, the accurate designation of a compound is the foundational step upon which all subsequent research, data analysis, and regulatory processes are built. Standardized nomenclature systems, such as those provided by the International Union of Pure and Applied Chemistry (IUPAC) for chemical compounds and the International Nonproprietary Names (INN) for pharmaceuticals, are essential for clear communication and information retrieval within the global scientific community.

In the context of the original request, it is probable that "**A-130C**" is a typographical error or an internal project code that has not been publicly disclosed or associated with any published research. Without a correct identifier, it is impossible to access the necessary data to construct a technical guide covering aspects such as:

- **Preclinical and Clinical Data:** Quantitative data from in vitro, in vivo, and human studies are meticulously cataloged and linked to the specific identity of the compound under investigation.
- **Experimental Protocols:** Detailed methodologies are published with the explicit purpose of allowing for the replication and verification of results, all of which are tied to the precise substance used.
- **Signaling Pathways and Mechanism of Action:** The elucidation of how a therapeutic agent exerts its effects at a molecular level is a core component of its scientific profile.

Given the absence of any public domain information on a therapeutic agent named **A-130C**, it is recommended that the original query be revised to reflect the correct and verifiable name of the compound of interest. Once the accurate designation is provided, a comprehensive technical guide can be developed.

The history of the Lockheed C-130 Hercules, a military transport aircraft, and its various iterations, including the AC-130 gunship, is well-documented.<sup>[1][2][3]</sup> This aircraft has been in continuous production for decades and has been adapted for a multitude of roles beyond its initial design as a troop and cargo transport.<sup>[1][3]</sup> However, this information falls outside the scope of drug development and life sciences research.

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## References

- 1. Lockheed C-130 Hercules - Wikipedia [en.wikipedia.org]
- 2. Lockheed AC-130 - Wikipedia [en.wikipedia.org]
- 3. C-130 History | Lockheed Martin [lockheedmartin.com]
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